

An In-depth Technical Guide to the Physical Properties of Ethyl 3-oxoheptanoate

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Compound of Interest

Compound Name: Ethyl 3-oxoheptanoate

Cat. No.: B1581187

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This technical guide provides a comprehensive overview of the key physical properties of **Ethyl 3-oxoheptanoate**, specifically its boiling point and density. It is intended for researchers, scientists, and professionals in drug development who require accurate physical data and detailed experimental methodologies.

Physical Properties of Ethyl 3-oxoheptanoate

Ethyl 3-oxoheptanoate is a versatile biochemical reagent used in life science research and as a building block in organic synthesis.^{[1][2]} Its physical characteristics are crucial for its application and handling in a laboratory setting.

Table 1: Summary of Physical Properties

Physical Property	Value	Notes
Boiling Point	110 - 112 °C	at 15 mmHg[2]
219.3 ± 8.0 °C	at 760 mmHg[1]	
Density	0.970 g/cm ³	[2][3]
1.0 ± 0.1 g/cm ³	[1]	
Molecular Formula	C ₉ H ₁₆ O ₃	[2][4]
Molecular Weight	172.22 g/mol	[2][4]
Appearance	Colorless to almost colorless clear liquid	[2]
Refractive Index	1.430	[2]

Experimental Protocols for Determining Physical Properties

Accurate determination of physical properties is fundamental in chemical research. The following sections detail the standard experimental procedures for measuring the boiling point and density of a liquid compound like **Ethyl 3-oxoheptanoate**.

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure.[5] This property is a key indicator of a substance's purity.

2.1.1. Micro-Boiling Point Method (for small sample volumes)

This method is suitable when only a small amount of the substance is available.[5]

Protocol:

- Sample Preparation: Place approximately 0.5 mL of the liquid sample into a small test tube. [5]
- Capillary Tube Insertion: Seal one end of a capillary tube using a flame. Place the capillary tube into the test tube with the sealed end pointing upwards.[6]

- Apparatus Setup:
 - Clamp the test tube in a heating block or a beaker of water (water bath).[\[5\]](#)[\[7\]](#)
 - Suspend a thermometer so that the bulb is close to the test tube, with the bottom of the thermometer bulb level with the bottom of the test tube.
- Heating:
 - Begin heating the apparatus slowly and gently.[\[6\]](#)
 - As the liquid heats, air trapped in the capillary tube will be expelled, seen as a slow stream of bubbles.[\[8\]](#)
- Observation and Measurement:
 - When the boiling point is reached, a rapid and continuous stream of bubbles will emerge from the open end of the capillary tube.[\[7\]](#)[\[8\]](#)
 - At this point, remove the heat source and allow the apparatus to cool slowly.
 - The bubbling will slow down and eventually stop. The moment the liquid begins to enter the capillary tube, record the temperature on the thermometer. This temperature is the boiling point of the liquid.[\[7\]](#)[\[8\]](#)

2.1.2. Simple Distillation Method (for larger sample volumes)

For larger quantities of a substance, a simple distillation setup can be used to determine the boiling point.[\[8\]](#)[\[9\]](#)

Protocol:

- Apparatus Setup: Assemble a simple distillation apparatus consisting of a distilling flask, a condenser, a receiving flask, and a thermometer.
- Sample and Boiling Chips: Place a sufficient volume of the liquid (at least 5 mL) into the distilling flask along with a few boiling chips to ensure smooth boiling.[\[9\]](#)

- **Thermometer Placement:** Position the thermometer so that the top of the bulb is level with the bottom of the side arm of the distilling flask.
- **Heating:** Heat the distilling flask gently.
- **Measurement:** As the liquid boils, the vapor will rise and pass into the condenser. The temperature will stabilize at the boiling point of the liquid. Record this stable temperature as the boiling point.[\[5\]](#)

Density is a fundamental physical property defined as the mass of a substance per unit volume ($\rho = m/V$).[\[10\]](#)

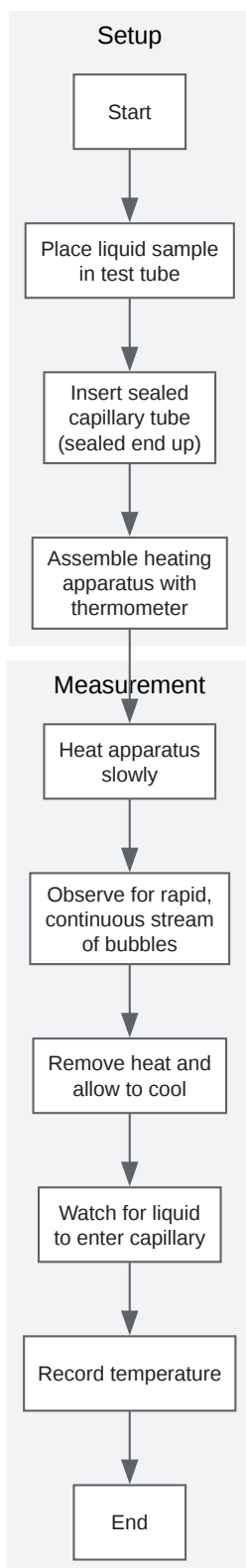
Protocol:

- **Mass Measurement of Empty Container:**
 - Take a clean and dry graduated cylinder or pycnometer (specific gravity bottle).
 - Using an analytical balance, accurately measure and record the mass of the empty container.[\[11\]](#)
- **Volume Measurement of Liquid:**
 - Carefully add a specific volume of **Ethyl 3-oxoheptanoate** to the graduated cylinder. For high accuracy, a pipette or burette can be used.[\[12\]](#)
 - Read the volume from the bottom of the meniscus at eye level to avoid parallax error.[\[10\]](#)
- **Mass Measurement of Container with Liquid:**
 - Weigh the container with the liquid and record the total mass.[\[12\]](#)
- **Calculation:**
 - Calculate the mass of the liquid by subtracting the mass of the empty container from the total mass.[\[11\]](#)
 - Calculate the density by dividing the mass of the liquid by its volume.[\[13\]](#)

- It is recommended to repeat the measurement multiple times and average the results for better accuracy.[\[11\]](#)

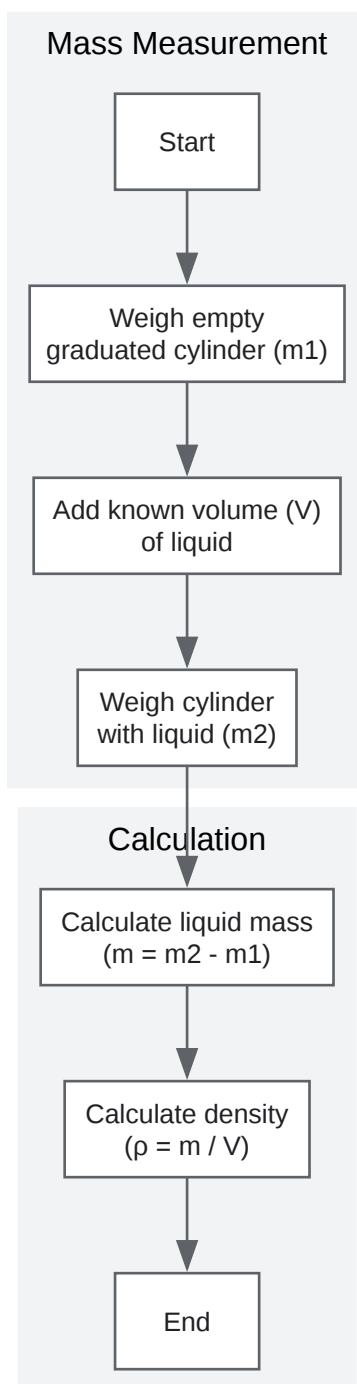
Visualized Workflows

The following diagrams illustrate the logical flow of the experimental protocols described above.



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Caption: Workflow for Micro-Boiling Point Determination.



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Caption: Workflow for Density Determination.

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